Technical Profile: N-(2-Hydroxy-5-methylphenyl)acetamide

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Compound of Interest

Compound Name:	*N-(2-Hydroxy-5-methylphenyl)acetamide*
CAS No.:	*6375-17-3*
Cat. No.:	*B1664033*

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Content Type: Technical Guide / Whitepaper Target Audience: Researchers, Medicinal Chemists, and Process Engineers

Executive Summary

N-(2-Hydroxy-5-methylphenyl)acetamide (CAS: 6375-17-3) is a critical regioisomer of the widely used analgesic paracetamol. While it shares a molecular formula ($C_9H_{11}NO_2$) with paracetamol derivatives, its structural topology—specifically the ortho positioning of the acetamido and hydroxyl groups—diverts its reactivity profile from simple analgesia toward heterocyclic synthesis. This compound serves as a pivotal intermediate in the construction of 2,5-dimethylbenzoxazole scaffolds, which are foundational in the development of fluorescent probes, laser dyes, and novel pharmaceutical agents.

This guide provides a rigorous analysis of the physicochemical properties, synthetic pathways, and self-validating experimental protocols for **N-(2-Hydroxy-5-methylphenyl)acetamide**, grounded in empirical data and authoritative chemical principles.

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Physicochemical Characterization

The defining feature of **N-(2-Hydroxy-5-methylphenyl)acetamide** is the intramolecular hydrogen bond formed between the amide hydrogen and the ortho-phenolic oxygen. This interaction stabilizes the planar conformation, influencing both its solubility profile and its readiness for cyclodehydration.

Table 1: Key Physicochemical Properties[1]

Property	Value	Source
CAS Registry Number	6375-17-3	[1, 2]
IUPAC Name	N-(2-Hydroxy-5-methylphenyl)acetamide	[1]
Synonyms	2-Acetamido-4-methylphenol; 6-Acetamido-m-cresol	[2, 3]
Molecular Formula	$C_9H_{11}NO_2$	[1]
Molecular Weight	165.19 g/mol	[1]
Melting Point	151–153 °C	[2, 4]
Boiling Point	336.5 °C (at 760 mmHg)	[2, 4]
Predicted pKa	~9.5 (Phenolic OH)	[5]
Appearance	White to off-white crystalline solid	[4]
Solubility	Soluble in Ethanol, DMSO, Methanol; Sparingly soluble in water	[5]

Synthetic Architecture & Methodology

The synthesis of **N-(2-Hydroxy-5-methylphenyl)acetamide** relies on the selective N-acetylation of 2-amino-5-methylphenol (also known as 2-amino-p-cresol). The reaction is driven by the nucleophilic attack of the amine lone pair on the carbonyl carbon of the acetylating agent (acetic anhydride).

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Critical Control Point: The reaction must be controlled to prevent O-acetylation (ester formation). However, under neutral or mildly acidic conditions, the amine is significantly more nucleophilic than the phenol, ensuring high chemoselectivity.

Visualization: Synthesis Workflow

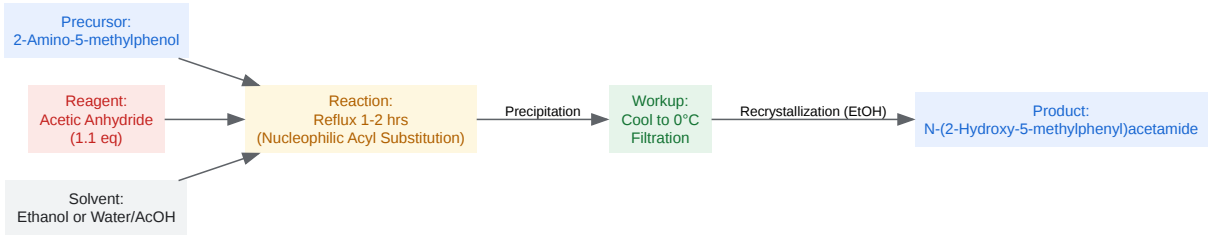

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Figure 1: Step-by-step synthetic workflow for the selective N-acetylation of 2-amino-5-methylphenol.

Experimental Protocol: Selective N-Acetylation

Objective: Synthesize 10g of **N-(2-Hydroxy-5-methylphenyl)acetamide** with >95% purity.

Reagents:

- 2-Amino-5-methylphenol (2-amino-p-cresol): 10.0 g (81.2 mmol)
- Acetic Anhydride: 9.1 g (89.3 mmol, 1.1 eq)
- Solvent: Ethanol (50 mL) or Water (100 mL) with catalytic HCl.

Procedure:

- Dissolution: In a 250 mL round-bottom flask, suspend 10.0 g of 2-amino-5-methylphenol in 50 mL of ethanol. Stir until fully dissolved. Note: If using water, add 1 mL of conc. HCl to assist solubility before acetylation.

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- Addition: Add 9.1 g of acetic anhydride dropwise over 15 minutes while stirring vigorously. The reaction is exothermic; maintain temperature below 60°C to minimize O-acetylation side products.
- Reflux: Heat the mixture to reflux (approx. 80°C) for 1 hour. Monitor reaction progress via TLC (Silica gel; Ethyl Acetate:Hexane 1:1). The starting amine spot (lower R_f) should disappear.
- Crystallization: Cool the reaction mixture slowly to room temperature, then place in an ice bath (0-5°C) for 1 hour. The product will precipitate as white crystals.[2][3]
- Filtration: Filter the solid under vacuum. Wash the filter cake with 20 mL of ice-cold water/ethanol (1:1 mixture) to remove acetic acid byproducts.
- Purification: Recrystallize the crude solid from hot ethanol.
- Validation: Dry the crystals in a vacuum oven at 50°C. Measure the melting point. A range of 151–153 °C confirms identity and purity [2, 4].

Reactivity: The Benzoxazole Gateway

The primary industrial utility of **N-(2-Hydroxy-5-methylphenyl)acetamide** lies in its ability to undergo cyclodehydration to form benzoxazoles. The ortho relationship between the hydroxyl (-OH) and acetamido (-NHAc) groups is the structural prerequisite for this transformation.

Under acidic conditions (e.g., Polyphosphoric acid or p-TsOH), the carbonyl oxygen of the amide is protonated, increasing the electrophilicity of the carbonyl carbon. The phenolic oxygen then attacks this carbon, followed by the elimination of water and aromatization to form 2,5-dimethylbenzoxazole.

Visualization: Cyclization Pathway

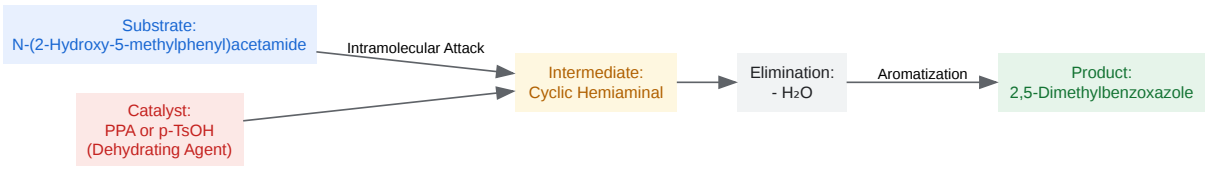

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Figure 2: Mechanism of acid-catalyzed cyclodehydration to 2,5-dimethylbenzoxazole.

Applications of the Derivative (2,5-Dimethylbenzoxazole):

- Fluorescent Whiteners: Benzoxazoles are key chromophores in optical brighteners.
- Pharmaceutical Scaffolds: The benzoxazole moiety is a bioisostere for indole and purine bases, found in NSAIDs and antimicrobial agents [6].

Biological Context & Safety

While **N-(2-Hydroxy-5-methylphenyl)acetamide** is a structural isomer of paracetamol (N-(4-hydroxyphenyl)acetamide), their biological profiles differ significantly.

- Paracetamol (Acetaminophen): The para orientation allows for specific metabolic oxidation to NAPQI (N-acetyl-p-benzoquinone imine), the toxic metabolite responsible for hepatotoxicity.
- **N-(2-Hydroxy-5-methylphenyl)acetamide**: The ortho orientation and the 5-methyl group alter the metabolic oxidation potential. While less studied as a direct analgesic, it serves as a model compound in Structure-Activity Relationship (SAR) studies to understand the "ortho-effect" in mitigating quinone imine formation [6].

Safety & Handling (GHS Classification)

- Signal Word: Warning
- Hazard Statements:
  - H302: Harmful if swallowed.
  - H315: Causes skin irritation.
  - H319: Causes serious eye irritation.
  - H335: May cause respiratory irritation.

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- PPE: Nitrile gloves, safety goggles, and fume hood operation are mandatory during synthesis, especially when handling acetic anhydride [1, 4].

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